

Probenazole Application Notes and Protocols for Greenhouse Studies

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Introduction

Probenazole is a plant defense activator widely utilized in agricultural and research settings to induce Systemic Acquired Resistance (SAR) in plants.[1] Unlike traditional fungicides, **probenazole** does not have direct antimicrobial activity but rather primes the plant's innate immune system, leading to broad-spectrum and long-lasting resistance against a variety of pathogens, including fungi and bacteria.[1][2] Its active metabolite, 1,2-benzisothiazol-3(2H)-one 1,1-dioxide (BIT), stimulates the salicylic acid (SA) signaling pathway, a key component of plant defense.[3][4][5][6] This document provides detailed application notes and protocols for the use of **probenazole** in greenhouse research settings, focusing on its application to induce disease resistance for experimental purposes.

Mode of Action and Signaling Pathway

Probenazole is metabolized in plants to its active form, BIT.[3][4] BIT acts upstream of salicylic acid accumulation, triggering the SA-dependent signaling pathway that leads to the expression of pathogenesis-related (PR) genes and the establishment of SAR.[3][4][7] This process requires the presence of the key regulatory protein NPR1 (Non-expressor of Pathogenesis-Related genes 1).[4][5] The activation of this pathway enhances the plant's ability to resist subsequent pathogen attacks.

Probenazole Signaling Pathway



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Caption: **Probenazole**-induced Systemic Acquired Resistance (SAR) signaling pathway.

Experimental Protocols

The following protocols are based on established greenhouse studies and provide a framework for inducing and evaluating **probenazole**-mediated disease resistance.

Soil Drench Application Protocol for Rice Seedlings

This protocol is adapted from a study investigating the metabolic mechanism of plant defense against rice blast (*Magnaporthe grisea*) induced by **probenazole**.^{[3][8][9]}

Materials:

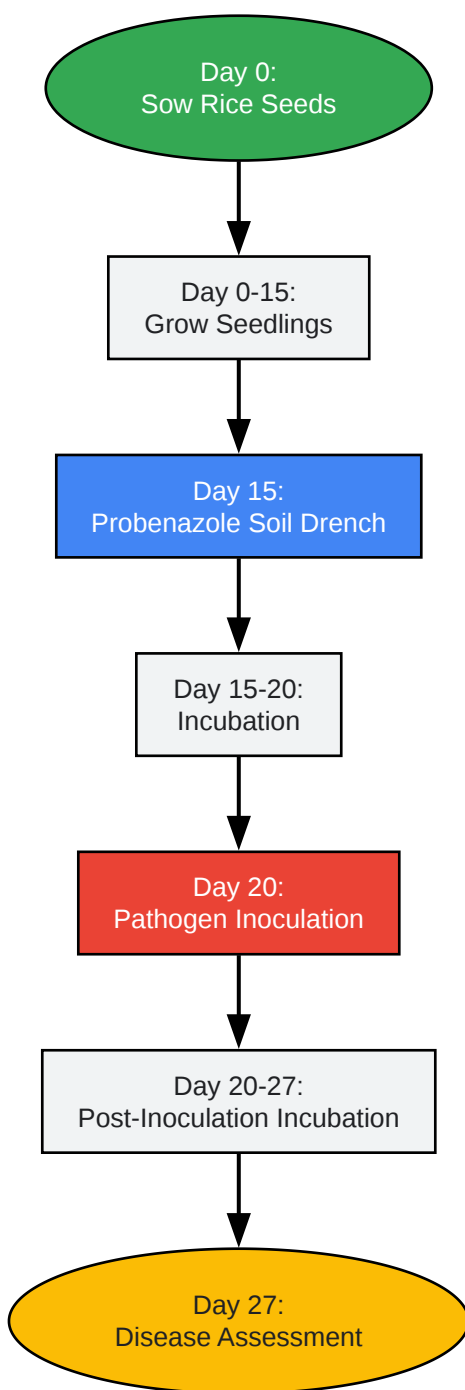
- **Probenazole** (granular or soluble formulation)
- Rice seeds (e.g., a susceptible cultivar to the pathogen of interest)
- Pots or trays for planting (e.g., 0.15 m²)
- Greenhouse facility with controlled environment
- Pathogen inoculum (e.g., *M. grisea* spore suspension)
- Spraying equipment for inoculation

Procedure:

- Plant Cultivation:
 - Sow rice seeds in pots or trays filled with appropriate greenhouse soil mix.

- Grow seedlings in a greenhouse under controlled conditions (e.g., 25-28°C, high humidity).
- **Probenazole** Application (15 days after emergence):
 - Prepare different concentrations of **probenazole**. For a granular formulation (e.g., 16% active ingredient), application rates can be calculated based on the surface area of the pots.[3][8]
 - Apply the **probenazole** formulation evenly to the soil surface of the pots.
 - For a soluble formulation, prepare a stock solution and drench the soil with a specified volume to achieve the desired concentration in the root zone. A concentration of 896 μM (200 ppm) has been shown to be effective.[2]
 - Include a control group that receives no **probenazole** treatment.
- Pathogen Inoculation (5 days after **probenazole** treatment):
 - Prepare a spore suspension of the pathogen (e.g., *M. grisea* at 2×10^5 spores/mL).
 - Inoculate the rice seedlings by spraying the spore suspension until leaves are evenly wetted.
 - Maintain high humidity after inoculation to facilitate infection (e.g., by spraying with a water mist periodically).[3][8]
- Incubation and Disease Assessment (7 days after inoculation):
 - Incubate the inoculated plants in the greenhouse for a specified period (e.g., 7 days).
 - Assess the disease severity using a disease index or by measuring lesion size and number.

Experimental Workflow for Soil Drench Application



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Caption: A typical experimental workflow for **probenazole** greenhouse studies.

Quantitative Data

The following table summarizes the disease index data from a greenhouse study on rice blast, demonstrating the dose-dependent effect of **probenazole**.

Treatment Group	Probenazole Concentration (granular formulation, g/m ²)	Disease Index (Mean ± SD)
A (Control)	0	51.29 ± 5.02
B	75.00	48.4 ± 1.38
C	112.50	36.59 ± 2.9
D	150.00	31.09 ± 6.78

Data extracted from a study on rice seedlings inoculated with *Magnaporthe grisea* five days after **probenazole** treatment.[\[3\]](#)[\[8\]](#)

General Application Considerations

- **Formulation:** **Probenazole** is available in various formulations, including granular for soil application and wettable powders or soluble concentrates for drenching or spraying. The choice of formulation will depend on the experimental design and target plant.
- **Plant Species:** While extensively used for rice, **probenazole** has also been shown to be effective in other plants such as maize, Arabidopsis, and tobacco.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#) However, optimal concentrations and application methods may vary between species.
- **Pathogen:** **Probenazole** induces broad-spectrum resistance. It has been shown to be effective against rice blast (*Magnaporthe grisea*), bacterial leaf blight (*Xanthomonas oryzae*), and southern corn leaf blight (*Cochliobolus heterostrophus*), among others.[\[1\]](#)[\[2\]](#)
- **Environmental Conditions:** Greenhouse conditions such as temperature, humidity, and light intensity should be carefully controlled and documented as they can influence plant growth, disease development, and the efficacy of **probenazole**.
- **Safety Precautions:** Always follow the manufacturer's safety data sheet (SDS) for handling and disposal of **probenazole**. Wear appropriate personal protective equipment (PPE) during

preparation and application.

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